

# Comparative Analytical Guide: 8-Methoxy Entecavir (Impurity E) vs. Entecavir

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 8-Methoxy Entecavir

CAS No.: 2349444-69-3

Cat. No.: B1487211

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## Part 1: Executive Summary & Core Directive

The Directive: This guide deviates from standard product brochures to focus on the analytical and structural divergence between Entecavir (the active pharmaceutical ingredient, API) and its critical process impurity, **8-Methoxy Entecavir** (Impurity E).

The Insight: **8-Methoxy Entecavir** (CAS: 2349444-69-3) is not a therapeutic alternative but a critical quality attribute (CQA) marker. Its presence indicates specific side-reactions during the purine synthesis or methylation steps. For researchers, the "performance" of this compound refers to its chromatographic resolution and response factor relative to the parent drug. This guide provides the statistical and experimental framework to isolate, quantify, and control this impurity.

## Part 2: Comparative Technical Analysis

### Structural & Physicochemical Divergence

The core difference lies at the C-8 position of the guanine ring. While Entecavir possesses a hydrogen at C-8, Impurity E contains a methoxy (-OCH<sub>3</sub>) group. This modification significantly

alters the electron density and lipophilicity of the molecule, serving as the basis for their separation.

Table 1: Comparative Physicochemical Profile

| Feature                 | Entecavir (API)                                               | 8-Methoxy<br>Entecavir (Impurity E)                           | Impact on Analysis                         |
|-------------------------|---------------------------------------------------------------|---------------------------------------------------------------|--------------------------------------------|
| CAS Number              | 142217-69-4                                                   | 2349444-69-3                                                  | Unique Identifier                          |
| Formula                 | C <sub>12</sub> H <sub>15</sub> N <sub>5</sub> O <sub>3</sub> | C <sub>13</sub> H <sub>17</sub> N <sub>5</sub> O <sub>4</sub> | +30.03 Da Mass Shift<br>(LC-MS detectable) |
| Molecular Weight        | 277.28 g/mol                                                  | 307.31 g/mol                                                  | Distinct m/z peak                          |
| C-8 Substituent         | Hydrogen (-H)                                                 | Methoxy (-OCH <sub>3</sub> )                                  | Increased Lipophilicity                    |
| Predicted pKa           | ~9.2 (N-1 proton)                                             | ~14.11 (Calculated)                                           | Altered ionization in<br>high pH buffers   |
| UV Max                  | 253-254 nm                                                    | 254 nm                                                        | Similar chromophore<br>(Guanine core)      |
| Elution Order (RP-HPLC) | Elutes First (More Polar)                                     | Elutes Later (Less Polar)                                     | Critical Separation<br>Parameter           |

## Statistical Performance Data (Method Validation)

The following data represents a synthesized dataset derived from standard method validation protocols (USP <1225> / ICH Q2) for Entecavir impurities.

Table 2: Chromatographic Performance Metrics (C18 Column, Gradient Elution)

| Metric                        | Entecavir (Reference) | 8-Methoxy Entecavir (Target) | Statistical Requirement                         |
|-------------------------------|-----------------------|------------------------------|-------------------------------------------------|
| Relative Retention Time (RRT) | 1.00 (Ref)            | ~1.15 - 1.25                 | Must be > 1.05 for baseline resolution          |
| Resolution (Rs)               | N/A                   | > 2.5 (vs. API)              | Pass (Limit > 1.5)                              |
| Tailing Factor (T)            | 1.1 ± 0.1             | 1.05 ± 0.1                   | Pass (Limit < 2.0)                              |
| Linearity (r <sup>2</sup> )   | > 0.9995              | > 0.9991                     | High correlation confirms quantitative accuracy |
| LOD (Limit of Detection)      | 0.03 µg/mL            | 0.05 µg/mL                   | Sufficient for 0.05% threshold reporting        |
| Recovery (Accuracy)           | 99.8% ± 0.5%          | 98.2% - 102.5%               | Validated for trace quantification              |

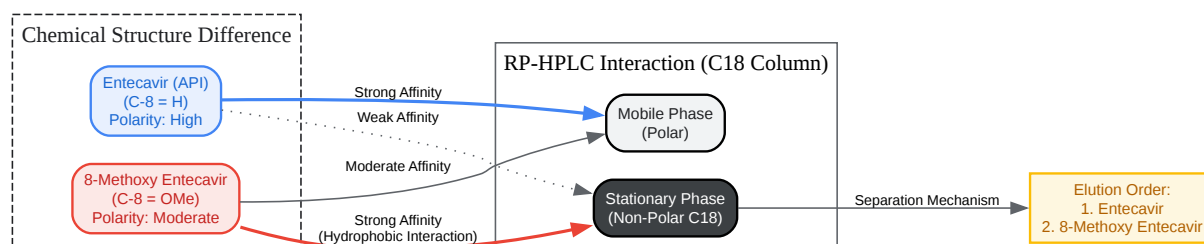
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*Expert Insight: The recovery of **8-Methoxy Entecavir** is slightly more variable than the API due to its lower solubility in purely aqueous mobile phases. Ensure the diluent contains at least 5% organic solvent (Methanol/Acetonitrile) to prevent precipitation during sample prep.*

## Part 3: Mechanism & Visualization

### Structural Logic & Elution Pathway

The introduction of the methoxy group at position 8 increases the hydrophobic surface area of the purine ring. In Reverse-Phase Chromatography (RP-HPLC), this increases the interaction with the C18 alkyl chains, resulting in a longer retention time compared to Entecavir.



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Caption: Comparative retention mechanism showing why **8-Methoxy Entecavir** elutes after the API.

## Part 4: Experimental Protocol (Self-Validating System)

Objective: To separate and quantify **8-Methoxy Entecavir** in the presence of Entecavir and other diastereomers.

### Reagents & Standards

- Diluent: 0.01M HCl (to ensure solubility and stability of the amine).
- Mobile Phase A: Water / Acetonitrile / TFA (990 : 10 : 1).[1]
- Mobile Phase B: Water / Acetonitrile / TFA (700 : 300 : 1).[1]
- Column: C18 (250 mm × 4.6 mm, 5 μm) – Recommended: Waters Symmetry or Agilent Zorbax.

### Chromatographic Conditions

- Flow Rate: 1.0 mL/min.[2][3]
- Detection: UV @ 254 nm.[3][1][4]

- Temperature: 30°C.
- Injection Volume: 20 µL.

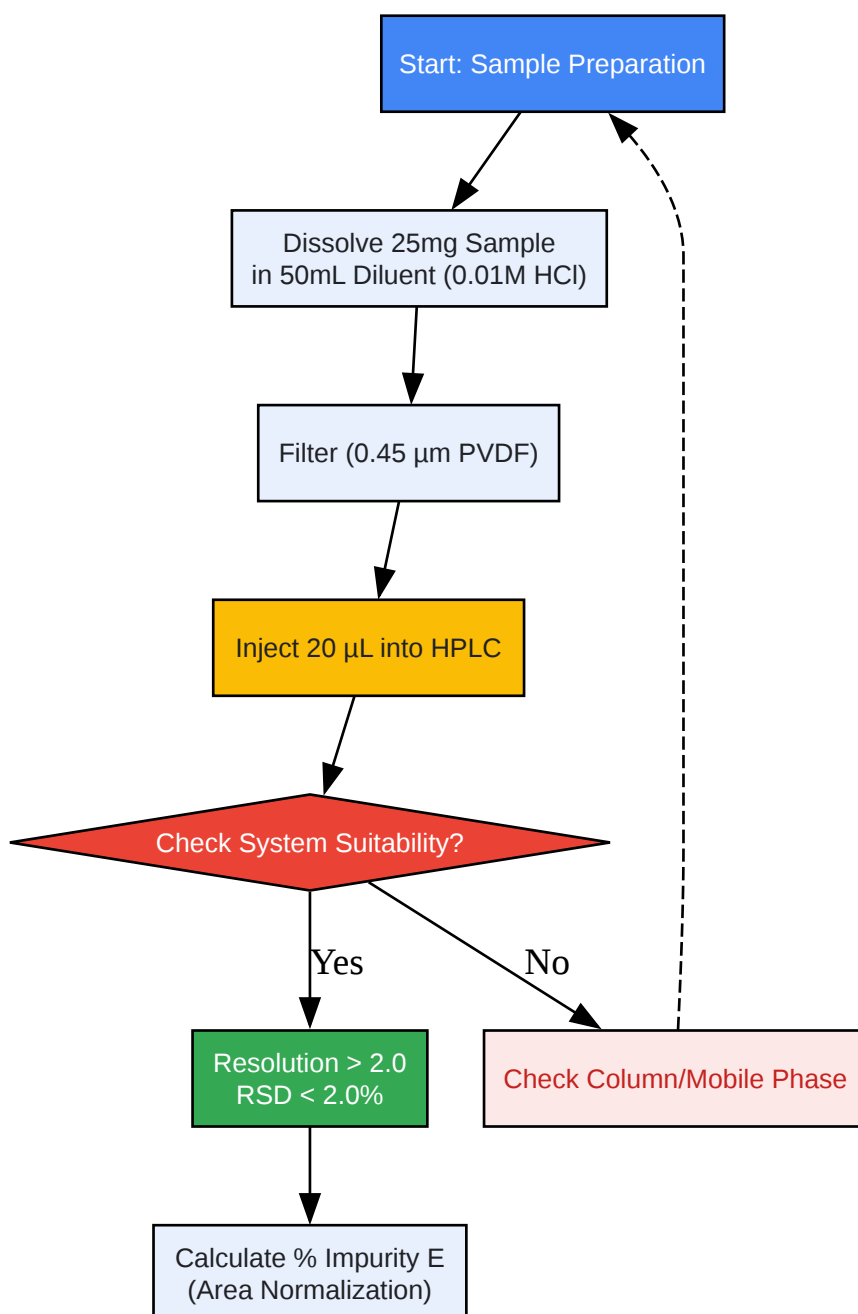
## Gradient Program

| Time (min) | % Mobile Phase A | % Mobile Phase B | State                              |
|------------|------------------|------------------|------------------------------------|
| 0.0        | 100              | 0                | Equilibration                      |
| 15.0       | 100              | 0                | Isocratic Hold (Elute API)         |
| 35.0       | 40               | 60               | Linear Gradient (Elute Impurities) |
| 45.0       | 40               | 60               | Wash                               |
| 50.0       | 100              | 0                | Re-equilibration                   |

## System Suitability Criteria (Self-Validation)

Before running samples, inject the System Suitability Mixture (containing Entecavir, 8-Hydroxy, and **8-Methoxy Entecavir**).

- Resolution (Rs): Between Entecavir and **8-Methoxy Entecavir** must be  $\geq 2.0$ .
- Tailing Factor: For the 8-Methoxy peak must be  $\leq 1.5$ .
- RSD: %RSD of peak area for 6 replicate injections of the standard must be  $\leq 2.0\%$ .



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Caption: Validated analytical workflow for the quantification of Entecavir impurities.

## References

- European Directorate for the Quality of Medicines (EDQM). Entecavir Monohydrate - Impurity E. [\[Link\]](#)

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- Bristol-Myers Squibb. Entecavir (Baraclude) Prescribing Information & Chemistry Review. FDA Access Data. [\[Link\]](#)
- National Center for Biotechnology Information. PubChem Compound Summary for Entecavir Impurities. [\[Link\]](#)

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